

An In-depth Technical Safety Guide to 1-(tert-Butyldimethylsilyl)-1H-imidazole

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Compound of Interest

Compound Name: 1-(tert-Butyldimethylsilyl)-1H-imidazole

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This document provides a comprehensive overview of the safety data for **1-(tert-Butyldimethylsilyl)-1H-imidazole** (CAS No. 54925-64-3), a versatile silylating agent used in organic synthesis. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this chemical.

Chemical Identification and Properties

1-(tert-Butyldimethylsilyl)-1H-imidazole, also known as TBDMSIM or TBSIM, is an organosilicon compound widely used as a protecting group for alcohols and amines in the synthesis of complex molecules, including pharmaceuticals.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ N ₂ Si	[2][3]
Molecular Weight	182.34 g/mol	[2][4]
CAS Number	54925-64-3	[2][4]
Appearance	Clear, colorless liquid	[1][2][5]
Odor	Mild	[5][6]
Boiling Point	247 - 250 °C / 476.6 - 482 °F[6]; 155°C / 10kPa[2]; 53 °C / 0.2 mmHg[4]	[2][4][6]
Flash Point	99 °C / 210.2 °F (closed cup)[4][6]; 81°C[2]	[2][4][6]
Density	0.939 g/mL at 25 °C[4]; 0.94 g/cm ³ [6]; 0.86[2]	[2][4][6]
Refractive Index	n _{20/D} 1.481 (lit.)	[4]
Water Solubility	Reacts slowly with moisture/water.[7] Log ₁₀ of Water solubility in mol/l: -0.83. [8]	[7][8]
Octanol/Water Partition Coefficient	log ₁₀ P _{oct/wat} : 2.736	[8]

Hazard Identification and Classification

This chemical is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are related to skin, eye, and respiratory irritation.

Table 2: GHS Hazard Classification

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [2] [4] [5]
Serious Eye Damage/Eye Irritation	Category 2A / 2	H319: Causes serious eye irritation [2] [4] [5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation [4] [5]

- Signal Word: Warning[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Hazard Pictogram:
 - GHS07 (Exclamation Mark)[\[7\]](#)

Precautionary Statements (Summary):

- Prevention: Wash hands and exposed skin thoroughly after handling.[\[6\]](#) Wear protective gloves, clothing, and eye/face protection.[\[6\]](#) Avoid breathing vapors or mist.[\[5\]](#) Use only in a well-ventilated area.[\[5\]](#)
- Response:
 - If on Skin: Wash with plenty of soap and water. If irritation occurs, get medical advice.[\[6\]](#)
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[6\]](#)
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[5\]](#)[\[6\]](#)
- Storage: Store in a well-ventilated place.[\[5\]](#) Keep the container tightly closed.[\[5\]](#) Store locked up.[\[6\]](#)
- Disposal: Dispose of contents/container to an approved waste disposal plant.[\[5\]](#)[\[6\]](#)

Emergency Procedures and First Aid

Immediate and appropriate first aid is crucial in case of exposure.

Table 3: First-Aid Measures

Exposure Route	First-Aid Instructions
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[5][6] If you feel unwell, get medical advice/attention.[2]
Skin Contact	Take off immediately all contaminated clothing. [2] Wash off immediately with plenty of soap and water for at least 15 minutes.[6] If skin irritation occurs or persists, get medical advice/attention. [2][6]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.[6] Remove contact lenses, if present and easy to do.[6] If eye irritation persists, get medical advice/attention.[2][6]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[5][6] Do NOT induce vomiting. Get medical advice/attention if you feel unwell. [2]

Note for First-Aiders: A rescuer should wear personal protective equipment, such as rubber gloves and air-tight goggles.[2]

Handling, Storage, and Spill Management

Proper handling and storage are essential to minimize risk. The following diagrams illustrate key safety workflows.

In the event of a spill, a systematic approach is necessary to ensure safety and containment.

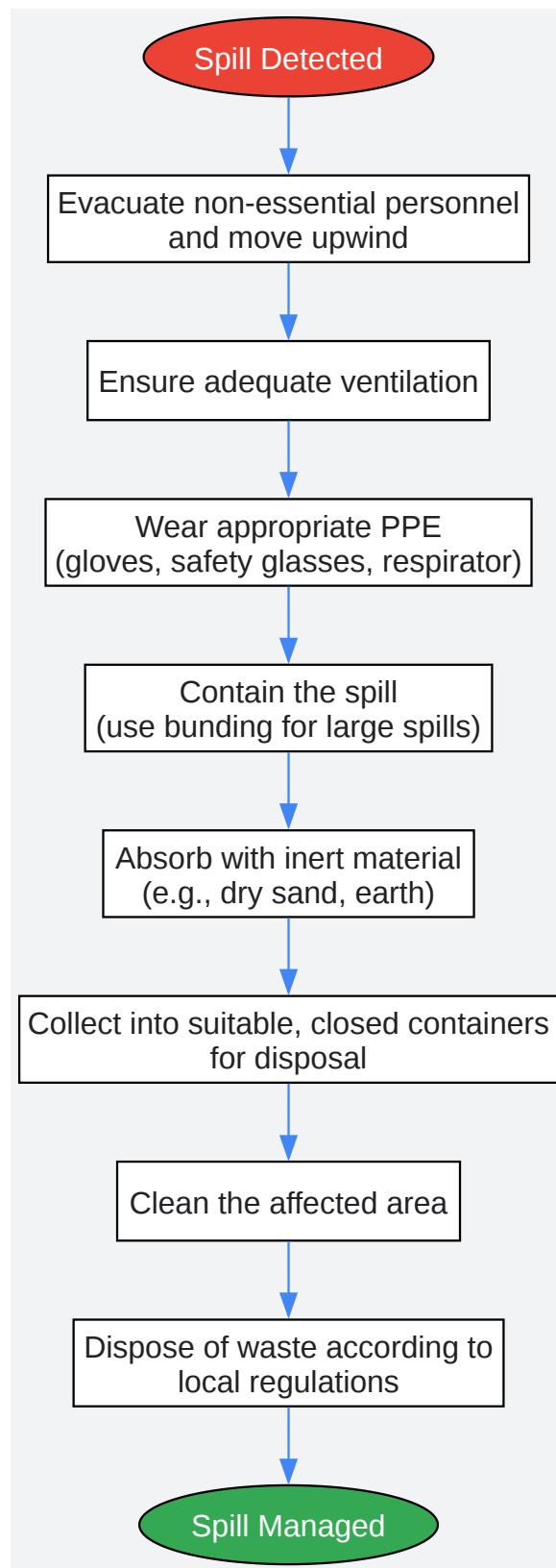
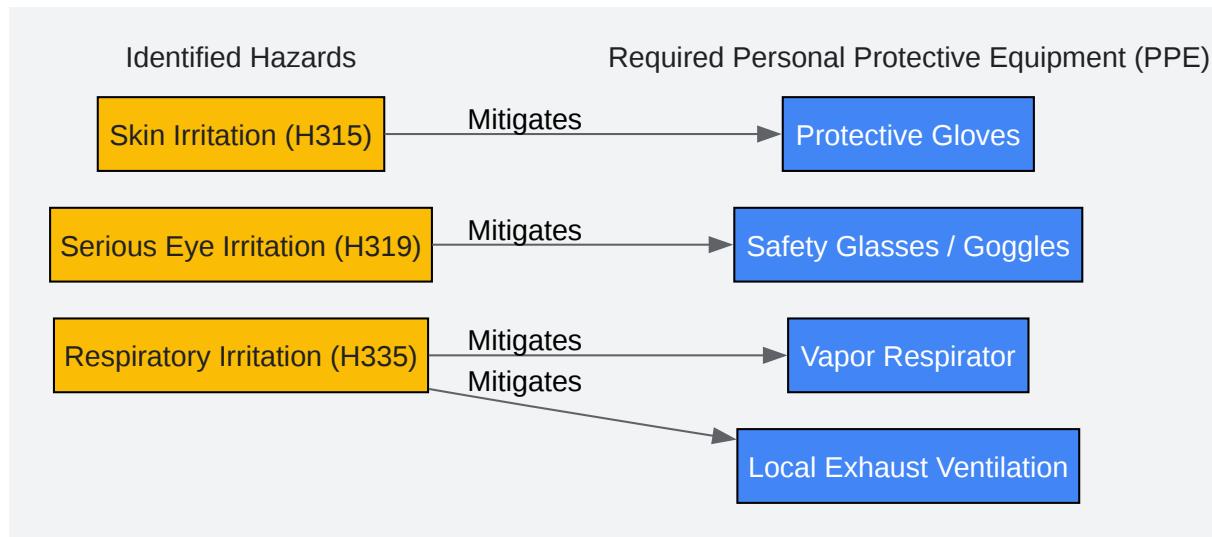
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Figure 1: Workflow for managing a spill of **1-(tert-Butyldimethylsilyl)-1H-imidazole**.

Understanding the relationship between the chemical's hazards and the required protective measures is fundamental for safe laboratory practice.



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Figure 2: Relationship between chemical hazards and required personal protection.

Precautions for Safe Handling:

- Handle in a well-ventilated place.[\[2\]](#)
- Wear suitable protective equipment.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Wash hands and face thoroughly after handling.[\[2\]](#)

Conditions for Safe Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[2\]\[6\]](#)
- The material is moisture-sensitive; handle and store under an inert gas like nitrogen.[\[7\]\[9\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical, foam, carbon dioxide.[[2](#)]
- Unsuitable Extinguishing Media: Water may scatter and spread the fire.[[2](#)]
- Specific Hazards: May decompose upon combustion or at high temperatures to generate poisonous fumes, including carbon oxides, nitrogen oxides, and silicon oxides.[[2](#)][[10](#)]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[[6](#)]

Toxicological and Ecological Information

Toxicological Information:

- Acute Toxicity: No data available.[[2](#)]
- Skin Corrosion/Irritation: Causes skin irritation (Category 2).[[2](#)]
- Serious Eye Damage/Irritation: Causes serious eye irritation (Category 2A).[[2](#)]
- Carcinogenicity: No component of this product is listed as a carcinogen by IARC, ACGIH, NTP, or OSHA.[[6](#)]

Ecological Information:

- Ecotoxicity: No data is available for fish or other aquatic organisms.[[2](#)]
- Environmental Hazards: Not classified as hazardous to the environment.[[5](#)] Contains no substances known to be hazardous to the environment or not degradable in wastewater treatment plants.[[5](#)]

Experimental Protocols

The safety data presented in the source SDS documents are typically summaries of results from standardized testing (e.g., OECD guidelines). However, the SDSs do not provide detailed, step-by-step experimental methodologies for how these tests (such as for skin irritation or flash

point) were conducted. For detailed protocols, researchers should refer directly to the cited testing guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development) or equivalent regulatory bodies.

Disclaimer: This guide is intended for informational purposes and is based on publicly available Safety Data Sheets. It is not a substitute for a formal risk assessment. Always consult the most current SDS from your supplier before handling this chemical.

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